

Essential Safety and Operational Guide for Handling NAN-190 Hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NAN-190 hydrobromide

Cat. No.: B1676930

[Get Quote](#)

This guide provides crucial safety protocols and logistical information for the handling and disposal of **NAN-190 hydrobromide**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is essential for ensuring laboratory safety and proper chemical management.

Chemical and Physical Properties

A summary of the key identification and physical data for **NAN-190 hydrobromide** is provided below.

Identifier	Value
Product Name	NAN-190 Hydrobromide
Synonyms	NAN190 hydrobromide
CAS Number	115338-32-4
Molecular Formula	C ₂₃ H ₂₈ BrN ₃ O ₃
Molecular Weight	474.39 g/mol
Physical Form	Solid
Melting Point	113 °C (235 °F)
Density	1.49 g/mL at 25 °C (77 °F)

Hazard Identification and Classification

NAN-190 hydrobromide is classified with several hazards requiring stringent safety measures. The GHS classification and corresponding hazard statements are summarized below.

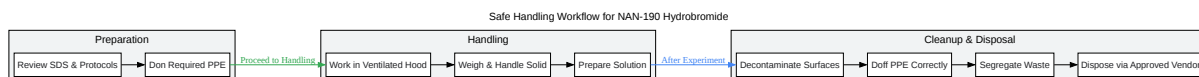
Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2 / Sub-category 1B	H315: Causes skin irritation / H314: Causes severe skin burns and eye damage[2][3]
Serious Eye Damage/Irritation	Category 2A / Category 1	H319: Causes serious eye irritation / H314: Causes severe skin burns and eye damage[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[1][2][3]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][3]
Corrosive to Metals	Category 1	H290: May be corrosive to metals

Note: Hazard classifications may vary slightly between suppliers.

Operational and Disposal Plans

A systematic approach to handling **NAN-190 hydrobromide**, from receipt to disposal, is critical for safety. The following workflow diagram and procedural steps outline the necessary precautions.

Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **NAN-190 hydrobromide**.

Step-by-Step Handling and Disposal Protocol

1. Pre-Handling Preparation:

- Review Documentation: Before handling, thoroughly review the Safety Data Sheet (SDS).
- Engineering Controls: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood. An eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE): Always wear the following PPE:
 - Eye Protection: Chemical safety goggles or a face shield.^[2]
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber).^[2]
 - Body Protection: A lab coat or other protective clothing to prevent skin contact.^[2]
 - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.^[2]

2. Handling the Chemical:

- Avoid Inhalation: Avoid breathing dust, fumes, or vapors.^[2] Handle the solid material carefully to minimize dust generation.
- Prevent Contact: Avoid contact with skin, eyes, and clothing.^[3]

- Hygiene: Wash hands thoroughly after handling the substance.[1][2] Do not eat, drink, or smoke in the handling area.[1]

- Storage: Keep the container tightly closed and store in a dry, well-ventilated place.

3. First Aid and Emergency Procedures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, call a physician.[2]
- In Case of Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get immediate medical attention.[2]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1]

4. Spill and Disposal Plan:

- Spill Response: In case of a spill, evacuate the area. Avoid generating dust. Collect the spilled material using appropriate tools and place it in a suitable container for disposal. Clean the affected area thoroughly.
- Waste Disposal: Dispose of **NAN-190 hydrobromide** and its container at an approved waste disposal facility.[1] Do not allow the chemical to enter drains, as it is very toxic to aquatic life. [2] All disposal activities must comply with local, state, and federal regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NAN-190 hydrobromide[115338-32-4]MSDS [dcchemicals.com]

- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling NAN-190 Hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676930#personal-protective-equipment-for-handling-nan-190-hydrobromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com